

Performance Evaluation of Desmosterol Ester-d6 from Different Suppliers: A Comparative Guide

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Compound of Interest

Compound Name: Desmosterol ester-d6

Cat. No.: B15557264

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Desmosterol ester-d6** from various suppliers, focusing on its performance as an internal standard in mass spectrometry-based applications. Due to the limited availability of direct comparative studies, this guide synthesizes product specifications, relevant experimental data from published research, and general principles for evaluating stable isotope-labeled standards to empower researchers in making informed decisions.

Introduction to Desmosterol Ester-d6

Desmosterol is a critical intermediate in the Bloch pathway of cholesterol biosynthesis and has been identified as an endogenous ligand for the Liver X Receptor (LXR), a key regulator of lipid metabolism.^{[1][2][3][4][5]} **Desmosterol ester-d6**, a deuterated form of a desmosterol ester, is a valuable tool in biomedical research, primarily utilized as an internal standard for the accurate quantification of desmosterol and other sterols in biological matrices by mass spectrometry. Its use helps to correct for variability during sample preparation and analysis, ensuring the reliability of results.^{[6][7][8][9]}

Supplier and Product Comparison

Here is a summary of **Desmosterol ester-d6** and the closely related Desmosterol-d6 offerings from prominent suppliers. The data is compiled from publicly available product information. For detailed specifications, it is always recommended to request the Certificate of Analysis (CoA) for the specific lot.

Supplier	Product Name	Catalog Number	Purity Specification	Formulation	Storage Temperature
Avanti Polar Lipids (dist. by Sigma-Aldrich/Merck)	desmosterol (D6) ester	700184M	>99% (TLC) [10]	Methylene chloride solution (1 mg/mL)[10]	-20°C[10]
Avanti Polar Lipids	desmosterol-d6	700040P	>99% (TLC) [11]	Powder[11]	-20°C[11]
MedchemExpress	Desmosterol ester-d6	HY-146823S	Not specified	Not specified	Refer to CoA[6]
MedchemExpress	Desmosterol-d6	HY-113224S	99.38%[9]	Solid[9]	Refer to CoA[9]
LGC Standards	Desmosterol-26,26,26,27,27,27-d6	TRC-D296862	Not specified	Not specified	Not specified[12][13][14][15]
InvivoChem	Desmosterol-d6	V9537	Not specified	White to off-white solid powder[16]	Not specified
Sinco Pharmachem Inc.	Desmosterol-D6	Not specified	Not specified	10mg, 25mg, 50mg/vial[2]	Not specified

Note: The ester form is specifically "**Desmosterol ester-d6**," while some suppliers offer the non-esterified "Desmosterol-d6." The choice between these will depend on the specific analytical workflow.

Key Performance Parameters for Evaluation

When selecting a stable isotope-labeled internal standard, the following parameters are crucial for ensuring data quality and reproducibility. While direct comparative data is scarce, researchers should inquire about these specifications from the suppliers.

- **Chemical Purity:** This refers to the percentage of the compound of interest, free from other chemical impurities. High chemical purity is essential to prevent interference from co-eluting contaminants. It is typically determined by techniques like TLC, HPLC, or GC.
- **Isotopic Purity:** This indicates the percentage of the labeled compound that contains the desired number of heavy isotopes. High isotopic purity is critical to minimize signal overlap with the analyte's natural isotopic distribution, which can affect the accuracy of quantification.
- **Stability:** The stability of the internal standard under storage and experimental conditions should be confirmed to ensure its concentration remains constant throughout the analytical process.
- **Lot-to-Lot Consistency:** Consistent purity and concentration between different manufacturing batches are vital for the long-term reproducibility of an assay.

Experimental Protocols

The following are generalized protocols for the analysis of sterols using **Desmosterol ester-d6** or Desmosterol-d6 as an internal standard, based on methodologies reported in the scientific literature.

Sample Preparation (from Plasma)

- **Spiking:** To 100 μ L of plasma, add a known amount of **Desmosterol ester-d6** (e.g., 1 μ g) as an internal standard.
- **Saponification (for total sterol analysis):** Add 100 μ L of 50% potassium hydroxide and incubate at 70°C for 60 minutes to hydrolyze the sterol esters.
- **Extraction:** After cooling, add 2 mL of hexane and 0.5 mL of phosphate-buffered saline (pH 6.8). Vortex thoroughly.

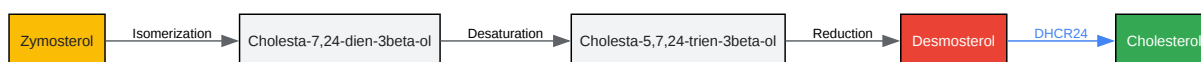
- Phase Separation: Centrifuge at 2,000 x g for 10 minutes.
- Collection: Transfer the upper organic phase (hexane) to a new tube and evaporate to dryness under a stream of nitrogen.
- Derivatization (for GC-MS): Reconstitute the dried extract in a suitable solvent and derivatize using an agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) to create trimethylsilyl (TMS) ethers of the sterols.

Analytical Methods

- Column: A non-polar capillary column, such as a DB-5ms or equivalent.
- Injection: Splitless injection is commonly used for trace analysis.
- Oven Program: A temperature gradient is employed to separate the different sterols. For example, start at 150°C, ramp to 250°C, and then to 280°C.
- Mass Spectrometry: Operate in Selected Ion Monitoring (SIM) mode for high sensitivity and specificity. Monitor characteristic ions for the derivatized analyte and the internal standard. For TMS-derivatized Desmosterol-d6, an example of a monitored ion is m/z 447.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of methanol and water is often employed.
- Ionization: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) can be used.
- Mass Spectrometry: Operate in Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode. For Desmosterol-d6, a monitored ion could be m/z 373.3.

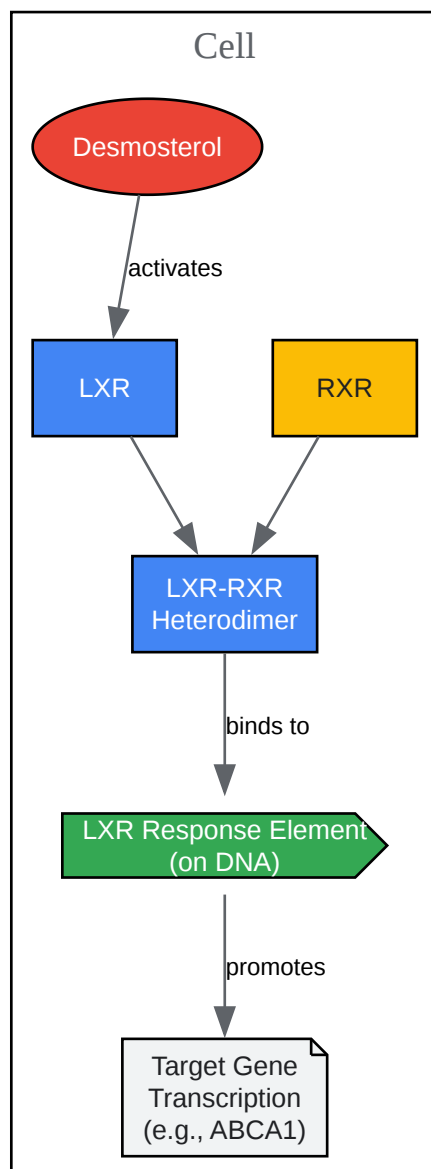
Mandatory Visualizations

Biological Pathways



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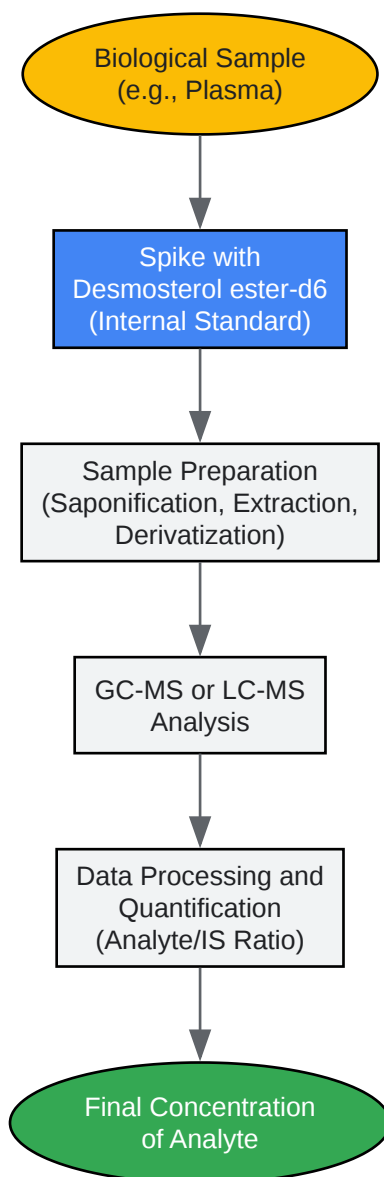
Caption: The Bloch Pathway of Cholesterol Biosynthesis, highlighting the conversion of Desmosterol to Cholesterol.



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Caption: Simplified Liver X Receptor (LXR) signaling pathway activated by Desmosterol.

Experimental Workflow



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Caption: General experimental workflow for quantitative analysis using **Desmosterol ester-d6** as an internal standard.

Conclusion

The selection of a high-quality internal standard is paramount for the accuracy and reliability of quantitative bioanalytical methods. While a direct, independent performance comparison of **Desmosterol ester-d6** from different suppliers is not publicly available, researchers can make informed decisions by carefully considering the supplier's specifications, requesting lot-specific

Certificates of Analysis, and performing in-house validation. The experimental protocols and pathway diagrams provided in this guide serve as a valuable resource for the application of **Desmosterol ester-d6** in studies of cholesterol metabolism and related diseases.

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